

# AS-183 compound discovery and history

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## Compound of Interest

Compound Name: AS-183

Cat. No.: B1667630

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An in-depth analysis of the identifier "**AS-183**" reveals significant ambiguity across scientific literature, referencing disparate entities including microRNA-183, the G-protein coupled receptor GPR183, and derivatives of a Factor 7a inhibitor. Due to this lack of a singular, well-defined compound under the "**AS-183**" designation, and in the absence of further clarification, this guide will focus on a well-characterized compound relevant to the field of kinase inhibition: SGI-1776.

SGI-1776 is a potent, orally bioavailable small molecule inhibitor of the PIM kinases and FMS-like tyrosine kinase 3 (FLT3). Its discovery and development provide a representative case study in modern kinase inhibitor research. This document serves as a technical guide on its discovery, mechanism of action, and the experimental methodologies used for its characterization, tailored for researchers, scientists, and drug development professionals.

## Discovery and History of SGI-1776

SGI-1776, an imidazo[1,2-b]pyridazine compound, was identified through screening efforts to discover novel inhibitors of the PIM family of serine/threonine kinases.[1] The PIM kinases (PIM1, PIM2, and PIM3) are recognized as proto-oncogenes, frequently overexpressed in various hematological malignancies and solid tumors, including leukemia and prostate cancer. [2][3][4] Their role in promoting cell survival and proliferation made them an attractive target for cancer therapy.[3]

Developed by SuperGen (later Astex Pharmaceuticals), SGI-1776 emerged as a lead candidate due to its potent activity against PIM1.[5][6] Further characterization revealed its dual activity, also potently inhibiting FLT3, a receptor tyrosine kinase frequently mutated in Acute

Myeloid Leukemia (AML).[7][8] This dual-inhibitor profile made SGI-1776 a particularly interesting candidate for AML, where both PIM and FLT3 pathways are often dysregulated.[3][7]

The compound progressed into Phase 1 clinical trials for relapsed/refractory leukemias.[9] However, its clinical development was discontinued due to dose-limiting cardiac toxicity (QTc prolongation), rendering the molecule unsafe for continued clinical use.[9][10] Despite its clinical termination, the study of SGI-1776 provided valuable insights into the roles of PIM and FLT3 kinases and the therapeutic potential of their inhibition.[10]

## Mechanism of Action

SGI-1776 functions as an ATP-competitive inhibitor, binding to the ATP-binding pocket of its target kinases to block their catalytic activity.[11][12] Its primary targets are the three PIM kinase isoforms and the FLT3 kinase.[8]

- **PIM Kinase Inhibition:** By inhibiting PIM kinases, SGI-1776 disrupts several downstream signaling pathways crucial for cancer cell survival and proliferation. Key substrates of PIM kinases include the pro-apoptotic protein BAD, the cell cycle regulator p27, and proteins involved in protein synthesis like 4E-BP1.[7][13] Inhibition leads to decreased phosphorylation of these substrates, which can trigger apoptosis and cause cell cycle arrest.[5][7] For instance, SGI-1776 treatment has been shown to decrease the phosphorylation of c-Myc(Ser62) and 4E-BP1, leading to a reduction in the anti-apoptotic protein Mcl-1.[7][14]
- **FLT3 Kinase Inhibition:** SGI-1776 is also a potent inhibitor of FLT3, including the internal tandem duplication (ITD) mutant (FLT3-ITD), which is a driver mutation in a significant subset of AML cases.[7][15] FLT3-ITD leads to constitutive activation of the kinase and downstream pathways like STAT5, MAPK, and AKT, promoting uncontrolled cell growth.[15][16] SGI-1776 inhibits the autophosphorylation of FLT3, thereby blocking these downstream pro-survival signals.[17] The dual inhibition of PIM and FLT3 is particularly effective, as PIM1 has been shown to phosphorylate and stabilize the FLT3-ITD protein, creating a positive feedback loop that promotes aberrant signaling.[3][18]

## Quantitative Data

The inhibitory activity of SGI-1776 has been quantified against various kinases and in cellular models.

| Target Kinase | IC <sub>50</sub> (nM) | Assay Type                  |
|---------------|-----------------------|-----------------------------|
| PIM1          | 7                     | Cell-free radiometric assay |
| PIM2          | 363                   | Cell-free radiometric assay |
| PIM3          | 69                    | Cell-free radiometric assay |
| FLT3          | 44                    | Cell-free assay             |
| Haspin        | 34                    | Cell-free assay             |

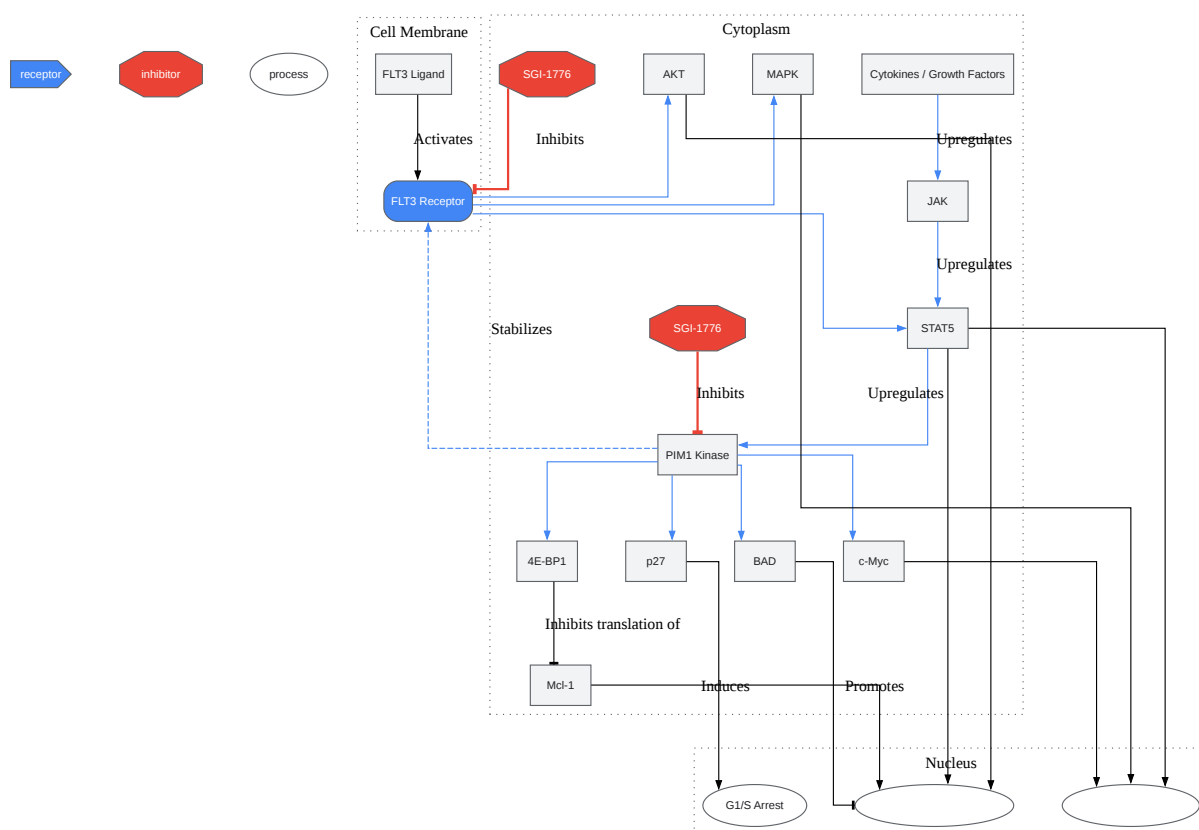
Table 1: In Vitro Kinase  
Inhibitory Activity of SGI-1776.  
Data compiled from multiple  
sources.[\[1\]](#)[\[5\]](#)[\[7\]](#)[\[8\]](#)[\[19\]](#)

| Cell Line Model     | Cancer Type                  | IC <sub>50</sub> (μM) | Effect                                     |
|---------------------|------------------------------|-----------------------|--------------------------------------------|
| MV-4-11 (FLT3-ITD)  | Acute Myeloid Leukemia       | 0.005 - 3.1 (median)  | Apoptosis, Complete Response in Xenografts |
| MOLM-13 (FLT3-ITD)  | Acute Myeloid Leukemia       | Varies                | Apoptosis, Mcl-1 Reduction                 |
| OCI-AML-3 (FLT3-WT) | Acute Myeloid Leukemia       | Varies                | Apoptosis, Mcl-1 Reduction                 |
| CLL Primary Cells   | Chronic Lymphocytic Leukemia | 1 - 10                | Apoptosis, Mcl-1 Reduction                 |
| C4-2B               | Prostate Cancer              | 2 - 4                 | G1 Cell Cycle Arrest, Apoptosis            |
| 22Rv1               | Prostate Cancer              | 2 - 4                 | G1 Cell Cycle Arrest, Apoptosis            |

Table 2: Cellular Activity of SGI-1776 in Various Cancer Models. Data compiled from multiple sources.[\[1\]](#)[\[7\]](#)[\[11\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)

## Signaling Pathway Diagrams

The diagrams below illustrate the key signaling pathways affected by SGI-1776.



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**Figure 1.** SGI-1776 inhibits PIM1 and FLT3 signaling pathways.

## Experimental Protocols

Detailed methodologies are crucial for the replication and validation of scientific findings. Below are representative protocols for key experiments used to characterize SGI-1776.

### In Vitro Kinase Inhibition Assay (Radiometric)

This protocol determines the concentration of SGI-1776 required to inhibit 50% of the kinase activity (IC<sub>50</sub>) of PIM1.

Materials:

- Recombinant human PIM1 kinase (5-10 mU)
- Kinase reaction buffer: 8 mM MOPS (pH 7.0), 0.2 mM EDTA, 10 mM MgAcetate
- Peptide substrate: KKRNRTLTV (100 µM)
- [ $\gamma$ -<sup>33</sup>P-ATP] (specific activity ~500 cpm/pmol)
- SGI-1776 (serial dilutions)
- 3% Phosphoric acid solution
- P30 filtermat

Procedure:

- Prepare a reaction mixture containing PIM1 kinase, kinase reaction buffer, and the peptide substrate.
- Add serial dilutions of SGI-1776 or DMSO (vehicle control) to the reaction mixture.
- Initiate the kinase reaction by adding [ $\gamma$ -<sup>33</sup>P-ATP].
- Incubate the reaction for 40 minutes at room temperature.
- Stop the reaction by adding 5 µL of 3% phosphoric acid solution.

- Spot 10  $\mu$ L of the reaction mixture onto a P30 filtermat.
- Wash the filtermat three times for 5 minutes each in 75 mM phosphoric acid, followed by one wash in methanol.
- Dry the filtermat and measure the incorporated radioactivity using a scintillation counter.
- Calculate the percentage of kinase inhibition relative to the DMSO control and plot the results to determine the  $IC_{50}$  value.[\[5\]](#)[\[11\]](#)

## Cellular Apoptosis Assay (Annexin V/PI Staining)

This protocol quantifies the percentage of apoptotic cells in a cancer cell line (e.g., MV-4-11) following treatment with SGI-1776.

Materials:

- MV-4-11 cells
- SGI-1776 (various concentrations)
- DMSO (vehicle control)
- Annexin V-FITC solution
- Propidium Iodide (PI) solution
- Annexin binding buffer
- Flow cytometer

Procedure:

- Seed MV-4-11 cells and treat with various concentrations of SGI-1776 (e.g., 0.3, 1, 3, 10  $\mu$ M) or DMSO for 24 hours.
- Harvest approximately  $1 \times 10^6$  cells by centrifugation.
- Wash the cells with cold PBS.

- Resuspend the cell pellet in 100  $\mu$ L of annexin binding buffer.
- Add 5  $\mu$ L of Annexin V-FITC solution and 5  $\mu$ L of PI solution.
- Incubate the cells for 15 minutes at room temperature in the dark.
- Analyze the samples using a flow cytometer, measuring at least 10,000 events per sample.
- Quantify the percentage of cells in different quadrants: viable (Annexin V-/PI-), early apoptotic (Annexin V+/PI-), and late apoptotic/necrotic (Annexin V+/PI+).[\[7\]](#)[\[22\]](#)

## Western Blotting for Phosphoprotein Analysis

This protocol assesses the effect of SGI-1776 on the phosphorylation status of downstream targets of PIM and FLT3.

Materials:

- AML cells (e.g., MOLM-13)
- SGI-1776
- Lysis buffer (e.g., M-PER with protease and phosphatase inhibitors)
- Primary antibodies (e.g., anti-phospho-4E-BP1, anti-4E-BP1, anti-phospho-STAT5, anti-STAT5, anti-GAPDH)
- HRP-conjugated secondary antibodies
- SDS-PAGE equipment and reagents
- Chemiluminescence detection system

Procedure:

- Treat MOLM-13 cells with SGI-1776 or DMSO for a specified time (e.g., 24 hours).
- Harvest cells, wash with PBS, and lyse with ice-cold lysis buffer.

- Determine protein concentration using a standard assay (e.g., BCA).
- Denature equal amounts of protein by boiling in SDS-PAGE sample buffer.
- Separate proteins by size using SDS-PAGE and transfer them to a PVDF membrane.
- Block the membrane with 5% non-fat milk or BSA in TBST for 1 hour.
- Incubate the membrane with a primary antibody (e.g., anti-phospho-4E-BP1) overnight at 4°C.
- Wash the membrane with TBST and incubate with an HRP-conjugated secondary antibody for 1 hour at room temperature.
- Wash again and visualize protein bands using a chemiluminescence substrate.
- Strip the membrane and re-probe with antibodies for total protein (e.g., anti-4E-BP1) and a loading control (e.g., anti-GAPDH) to ensure equal loading and to quantify changes in phosphorylation.[7][12][17]

**Figure 2.** General experimental workflow for kinase inhibitor characterization.

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## References

1. Initial Testing (Stage 1) of SGI-1776, a PIM1 Kinase Inhibitor, by the Pediatric Preclinical Testing Program - PMC [pmc.ncbi.nlm.nih.gov]
2. Facebook [cancer.gov]
3. Pim-1 kinase as cancer drug target: An update - PMC [pmc.ncbi.nlm.nih.gov]
4. PIM1 Pim-1 proto-oncogene, serine/threonine kinase [Homo sapiens (human)] - Gene - NCBI [ncbi.nlm.nih.gov]

- 5. Pharmacological inhibition of Pim kinases alters prostate cancer cell growth and resensitizes chemoresistant cells to taxanes - PMC [pmc.ncbi.nlm.nih.gov]
- 6. SuperGen, Inc.'s PIM Kinase Inhibitor, SGI-1776, Effective in Pre-Clinical Models of Acute Lymphoblastic Leukemia - BioSpace [biospace.com]
- 7. Mechanisms of cytotoxicity to Pim kinase inhibitor, SGI-1776, in acute myeloid leukemia - PMC [pmc.ncbi.nlm.nih.gov]
- 8. caymanchem.com [caymanchem.com]
- 9. ClinicalTrials.gov [clinicaltrials.gov]
- 10. astx.com [astx.com]
- 11. selleckchem.com [selleckchem.com]
- 12. Biological Effects of the Pim Kinase Inhibitor, SGI-1776, in Multiple Myeloma - PMC [pmc.ncbi.nlm.nih.gov]
- 13. PIM kinase (and Akt) biology and signaling in tumors - PMC [pmc.ncbi.nlm.nih.gov]
- 14. Mechanisms of cytotoxicity to Pim kinase inhibitor, SGI-1776, in acute myeloid leukemia - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. Downstream molecular pathways of FLT3 in the pathogenesis of acute myeloid leukemia: biology and therapeutic implications - PMC [pmc.ncbi.nlm.nih.gov]
- 16. FLT3 mutations in acute myeloid leukemia: Therapeutic paradigm beyond inhibitor development - PMC [pmc.ncbi.nlm.nih.gov]
- 17. ashpublications.org [ashpublications.org]
- 18. Pim-1 Kinase Phosphorylates and Stabilizes 130 kDa FLT3 and Promotes Aberrant STAT5 Signaling in Acute Myeloid Leukemia with FLT3 Internal Tandem Duplication - PMC [pmc.ncbi.nlm.nih.gov]
- 19. SGI-1776 | Pim inhibitor | Probechem Biochemicals [probechem.com]
- 20. Pim kinase inhibitor, SGI-1776, induces apoptosis in chronic lymphocytic leukemia cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 21. Initial testing (stage 1) of SGI-1776, a PIM1 kinase inhibitor, by the pediatric preclinical testing program - PubMed [pubmed.ncbi.nlm.nih.gov]
- 22. Pim kinase inhibitor, SGI-1776, induces apoptosis in chronic lymphocytic leukemia cells - PMC [pmc.ncbi.nlm.nih.gov]
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